

Methyl 3-(2-oxoethyl)benzoate: A Versatile Starting Material for Heterocyclic Synthesis

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Compound of Interest

Compound Name: **Methyl 3-(2-oxoethyl)benzoate**

Cat. No.: **B169735**

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This technical guide provides an in-depth overview of **methyl 3-(2-oxoethyl)benzoate**, a bifunctional organic compound with significant potential as a starting material in the synthesis of complex heterocyclic molecules, particularly those of medicinal interest. This document outlines the compound's properties, discusses its synthetic applications with a focus on the Pictet-Spengler reaction for the preparation of isoquinoline scaffolds, and provides illustrative experimental protocols.

Compound Properties

Methyl 3-(2-oxoethyl)benzoate is a chemical entity featuring both an aldehyde and a methyl ester functionality attached to a benzene ring. This unique structural arrangement makes it a valuable building block in organic synthesis.

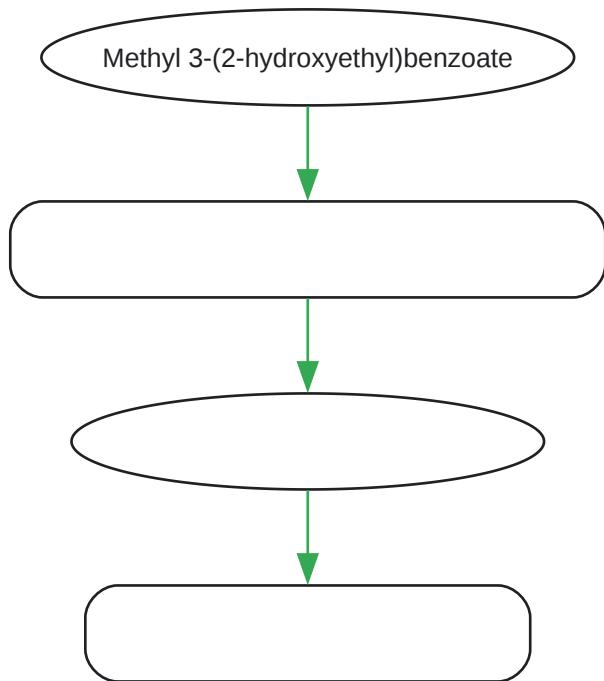
Property	Value	Source
CAS Number	124038-37-5	[1] [2]
Molecular Formula	C ₁₀ H ₁₀ O ₃	[1]
Molecular Weight	178.18 g/mol	[1]
Synonyms	3-(2-Oxoethyl)benzoic acid methyl ester	[1]
Purity (typical)	>95%	[1]
Storage Temperature	2-8 °C	

Synthesis of Methyl 3-(2-oxoethyl)benzoate

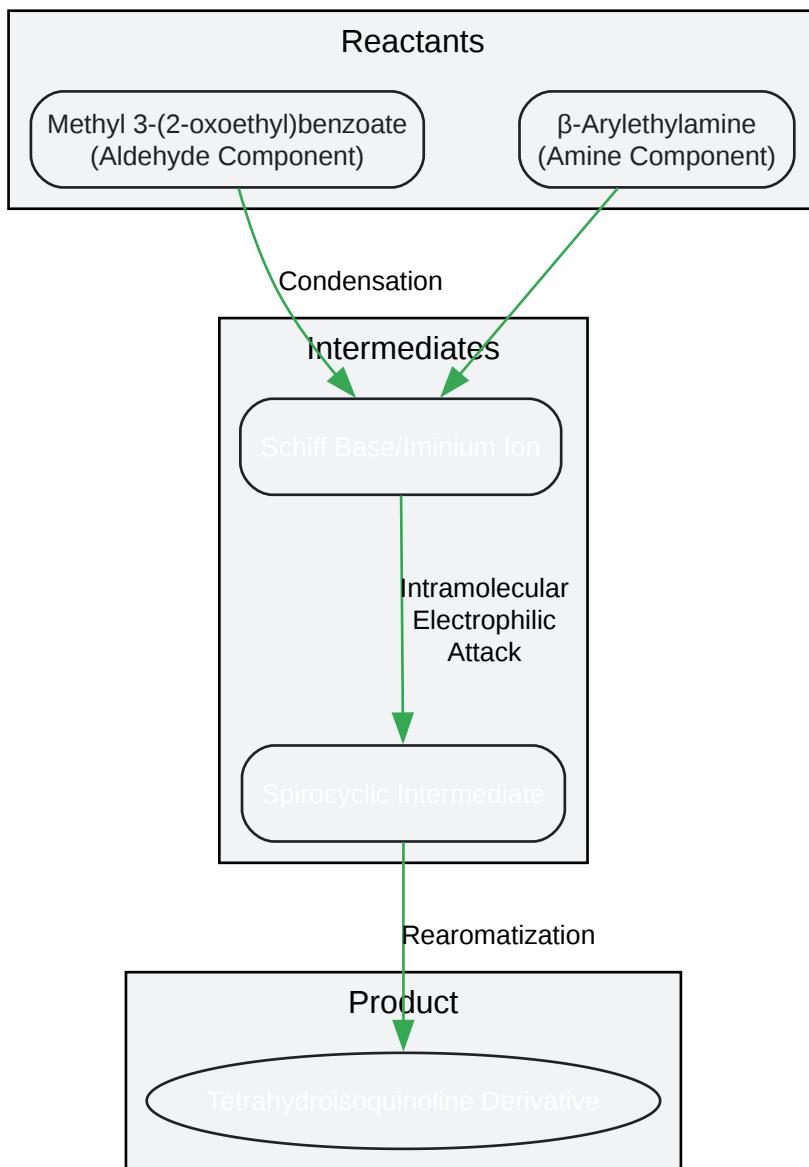
While specific literature detailing the synthesis of **methyl 3-(2-oxoethyl)benzoate** is not readily available, a plausible synthetic route can be inferred from standard organic chemistry transformations. A common approach would involve the oxidation of the corresponding alcohol, methyl 3-(2-hydroxyethyl)benzoate.

A generalized workflow for such a transformation is depicted below:

General Synthetic Workflow for Methyl 3-(2-oxoethyl)benzoate



Pictet-Spengler Reaction Signaling Pathway

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References

- 1. methyl 3-(2-oxoethyl)benzoate, CasNo.124038-37-5 BOC Sciences United States [bocscichem.lookchem.com]
- 2. methyl 3-(2-oxoethyl)benzoate | 124038-37-5 [chemicalbook.com]
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